

An In-depth Technical Guide to the Health and Safety of Benzyl Isocyanate

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Compound of Interest

Compound Name: Benzyl isocyanate

Cat. No.: B3422438

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This guide provides comprehensive health and safety information for **benzyl isocyanate** (CAS No. 3173-56-6), intended for researchers, scientists, and professionals in drug development. It covers toxicological data, handling procedures, and emergency responses, presenting quantitative data in structured tables and logical workflows as diagrams.

Hazard Identification and Classification

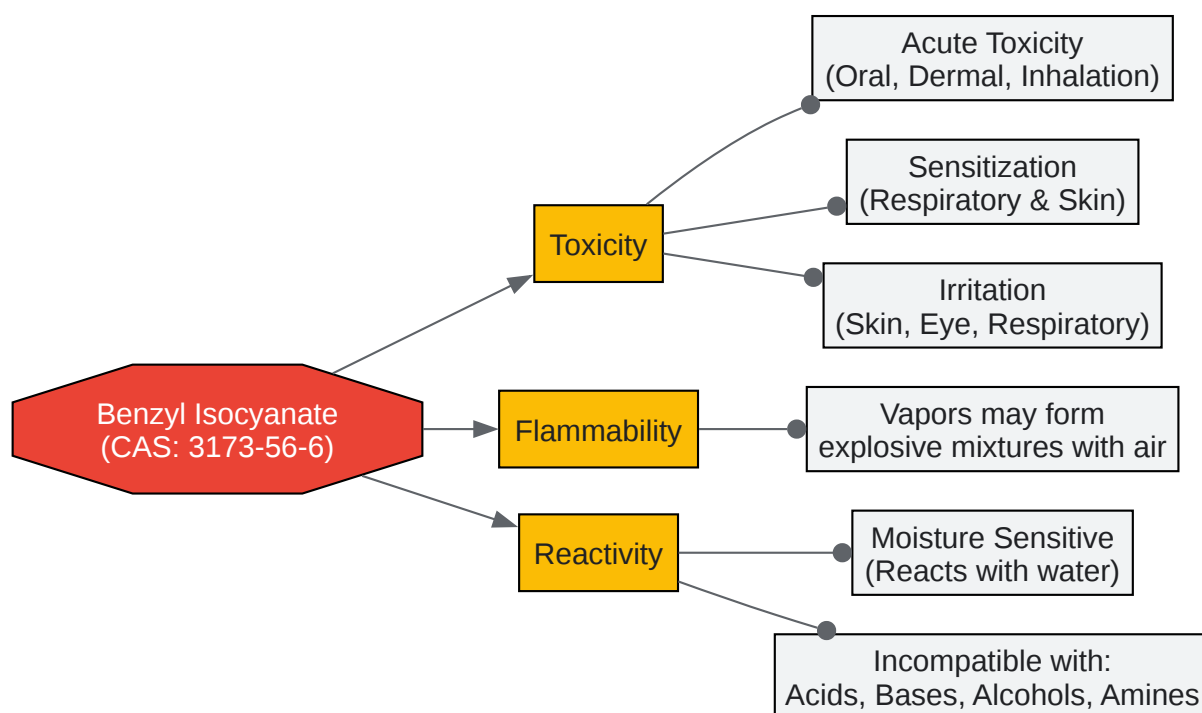
Benzyl isocyanate is classified as a hazardous chemical under the Globally Harmonized System (GHS). It is a flammable liquid and vapor that is toxic if swallowed, in contact with skin, or if inhaled.^{[1][2][3]} It causes serious eye and skin irritation and may lead to allergic skin reactions or asthma-like symptoms if inhaled.^{[2][4][5]}

1.1 GHS Hazard Statements

- H226: Flammable liquid and vapour.^{[4][5][6]}
- H301/H311/H331: Toxic if swallowed, in contact with skin, or if inhaled.^{[2][6]}
- H315: Causes skin irritation.^{[4][5][6]}
- H317: May cause an allergic skin reaction.^{[2][4][5]}
- H319: Causes serious eye irritation.^{[4][5][6]}
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.^{[4][5][6]}

- H335: May cause respiratory irritation.[4][5][6]

The primary hazards associated with **benzyl isocyanate** are its toxicity, flammability, and reactivity, particularly with water. It is also a lachrymator, a substance that causes tearing.[1] The following diagram illustrates the relationship between these core hazards.



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Diagram 1: Core hazard relationships of **Benzyl Isocyanate**.

Toxicological Information

The toxicological properties of **benzyl isocyanate** have not been fully investigated.[4][7] However, available data indicates it is acutely toxic via oral, dermal, and inhalation routes.[2][3]

2.1 Health Effects

- Inhalation: Toxic if inhaled, causing respiratory irritation.[1][6] It may provoke allergy or asthma symptoms, and prolonged exposure can lead to reactive airways dysfunction syndrome (RADS).[6] Symptoms can include a burning sensation in the chest and delayed pulmonary edema.[8]
- Skin Contact: Toxic upon contact with skin, causing irritation.[1][6] It may also cause an allergic skin reaction (sensitization).[2][4]
- Eye Contact: Causes serious eye irritation and is a lachrymator.[1][6]
- Ingestion: Toxic if swallowed.[1][6] May cause gastrointestinal irritation with symptoms like nausea and vomiting.[8]
- Chronic Exposure: Asthma-like symptoms may persist for months or years after exposure ceases.[6] Repeated exposure may cause dizziness, headache, and lung irritation.[7]

2.2 Experimental Protocols Detailed experimental methodologies for the toxicological assessment of **benzyl isocyanate** are not provided in standard Safety Data Sheets. These documents are summaries of results. For specific protocols (e.g., OECD, EPA guidelines) used in toxicity testing, direct reference to the original toxicological studies would be required. Such studies are not available in the public search results.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **benzyl isocyanate**.

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NO	[1][2]
Molecular Weight	133.15 g/mol	[1][2]
Appearance	Clear, colorless to very light yellow liquid	[1][5][8]
Odor	Odorless	[1][2]
Boiling Point	101 - 104 °C @ 33 mmHg	[2]
Flash Point	45 °C / 113 °F	[2]
Density	1.078 g/mL at 25 °C	[9]
Refractive Index	n ₂₀ /D 1.526	
Water Solubility	Immiscible (hydrolyzes)	[8][9]

Handling, Storage, and Exposure Controls

4.1 Handling

- Avoid all personal contact, including inhalation of vapors.[6]
- Use only in a well-ventilated area, preferably under a chemical fume hood.[8]
- Employ explosion-proof equipment and non-sparking tools.[1][8]
- Ground and bond containers during material transfer to prevent static discharge.[1][8]
- Do not eat, drink, or smoke when using this product.[6]
- Wash hands and any exposed skin thoroughly after handling.[1]

4.2 Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials.[1][4][6]

- Keep containers tightly closed to protect from moisture, as the substance is moisture-sensitive.[1][2][3]
- Store in a flammables-designated area, away from heat, sparks, and open flames.[1][8]
- Store locked up.[1][6]

4.3 Exposure Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Use local exhaust ventilation or a process enclosure to control airborne levels. Ventilation equipment should be explosion-resistant.[2][6] Eyewash stations and safety showers must be readily accessible.[3]
- Respiratory Protection: For inadequate ventilation, wear a NIOSH/MSHA-approved full-facepiece airline respirator.[1][3] Standard organic vapor respirators will not adequately absorb isocyanate vapors.[6]
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[6][8]
- Hand Protection: Wear appropriate chemical-resistant gloves, such as nitrile or butyl rubber.[10]
- Skin and Body Protection: Wear protective clothing to prevent skin exposure.[3][8]

Stability and Reactivity

- Reactivity: May be violently or explosively reactive.[6]
- Chemical Stability: Stable under normal conditions but is sensitive to moisture.[2][3]
- Conditions to Avoid: Keep away from heat, sparks, open flames, and other ignition sources.[1][6] Avoid excess heat and incompatible products.[2]
- Incompatible Materials: Avoid contact with acids, water, strong oxidizing agents, strong bases, alcohols, and amines.[1][2][3]
- Hazardous Decomposition Products: During a fire, irritating and toxic gases may be generated, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂),

and hydrogen cyanide.[2][3]

- Hazardous Polymerization: Hazardous polymerization will not occur.[2][6]

First Aid and Firefighting Measures

6.1 First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[1][4][6]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water and soap.[4][6] Seek medical attention if irritation or a rash occurs.[6]
- Eye Contact: Immediately hold eyelids apart and flush continuously with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][3][4]

6.2 Firefighting Measures

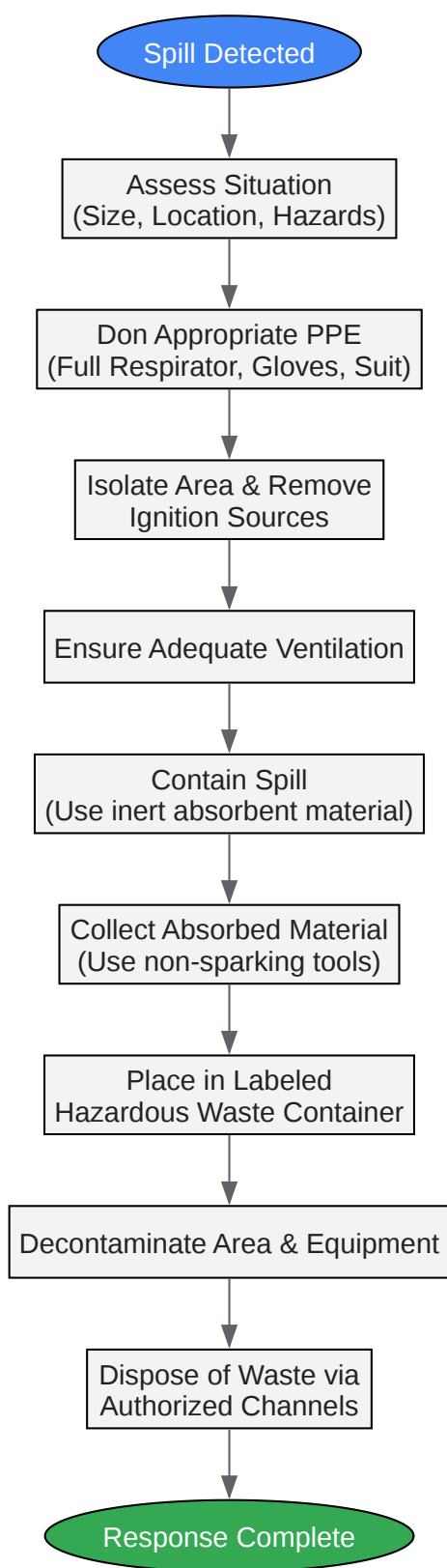
- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[4][6] Water mist may be used to cool closed containers.[1][2]
- Unsuitable Extinguishing Media: Do not use foam or water directly on the substance.[4]
- Specific Hazards: Flammable liquid and vapor. Vapors may travel to an ignition source and flash back.[1][2] Containers may explode when heated.[1][2]
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[1][6]

Accidental Release and Disposal

7.1 Accidental Release Measures For any spill, immediately remove all ignition sources, ensure adequate ventilation, and wear appropriate PPE.

- Minor Spills: Absorb the spill with inert material such as sand, earth, or vermiculite.[6] Collect the residue into a labeled, flammable waste container for disposal.[6]
- Major Spills: Evacuate personnel and move upwind.[6] Alert the fire brigade.[6] Contain the spill and prevent it from entering drains or waterways.[6] Use spark-free tools and explosion-proof equipment for cleanup.[6] Water spray can be used to disperse vapors.[6]

The following diagram outlines a general workflow for responding to a **benzyl isocyanate** spill.



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Diagram 2: General workflow for **Benzyl Isocyanate** spill response.

7.2 Disposal Considerations Waste is classified as hazardous.[1] Dispose of contents and containers at an authorized hazardous or special waste collection point in accordance with local, regional, and national regulations.[1][4][6] Do not dispose of with municipal waste.[4] Empty containers retain product residue and can be dangerous.[1]

Transport Information

Benzyl isocyanate is regulated for transport. The following table provides classification details.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Subsidiary Hazard	Packing Group
DOT	UN3080	ISOCYANATES, TOXIC, FLAMMABLE, N.O.S. (Benzyl isocyanate)	6.1	3	II
ADR/RID	3080	ISOCYANATES, TOXIC, FLAMMABLE, N.O.S. (Benzyl isocyanate)			
IMDG	3080	ISOCYANATES, TOXIC, FLAMMABLE, N.O.S. (Benzyl isocyanate)			
IATA	UN3080	ISOCYANATES, TOXIC, FLAMMABLE, N.O.S. (Benzyl isocyanate)	6.1	3	II

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